Comparative Technical Guide: Sulfo-Cyanine5.5 Maleimide vs. Alexa Fluor® 680 Maleimide

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Compound of Interest	
Compound Name:	*Sulfo-Cyanine5.5 maleimide*
CAS No.:	*2183440-58-4*
Cat. No.:	*B611062*

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Executive Summary: The "Bottom Line" for Decision Makers

In the Near-Infrared (NIR-I) window, two fluorophores dominate the ~680 nm excitation channel: the industry-standard Alexa Fluor® 680 (AF680) and the hydrophilic alternative Sulfo-Cyanine5.5 (Sulfo-Cy5.5).

- Select Alexa Fluor® 680 if: Your application requires maximum quantum yield (brightness) at high degrees of labeling (DOL) or extreme photostability for long-term time-lapse microscopy. It remains the gold standard for sensitivity in Western Blotting (e.g., LI-COR® Odyssey systems).
- Select Sulfo-Cyanine5.5 if: You require a cost-effective, highly soluble alternative for in vivo imaging or flow cytometry where the extinction coefficient drives signal capture. It is structurally optimized to prevent the aggregation issues common with older non-sulfonated Cy dyes.

Technical Specifications: Head-to-Head

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The following data aggregates physicochemical properties to visualize the trade-offs between absorption capacity and emission efficiency.

Feature	Sulfo-Cyanine5.5 Maleimide	Alexa Fluor® 680 Maleimide
Core Structure	Sulfonated Indocyanine	Sulfonated Cyanine (Proprietary)
Excitation Max	673–675 nm	679 nm
Emission Max	691–707 nm	702 nm
Extinction Coeff.[1] ( )	~209,000 – 250,000 $M^{-1}cm^{-1}$	~184,000 $M^{-1}cm^{-1}$
Quantum Yield (QY)	0.20 – 0.28	~0.36
Solubility	High (4 Sulfo groups)	High
Self-Quenching	Moderate at high DOL	Low (Resistant to quenching)
Primary Application	In vivo imaging, Flow Cytometry	Western Blot, Microscopy

Scientist's Note: While Sulfo-Cy5.5 has a higher molar extinction coefficient (absorbs more photons), AF680 has a higher quantum yield (converts more absorbed photons to fluorescence).[1] Consequently, AF680 often appears brighter in protein conjugates, particularly because it is less prone to self-quenching when multiple dye molecules are attached to a single protein.[2][3]

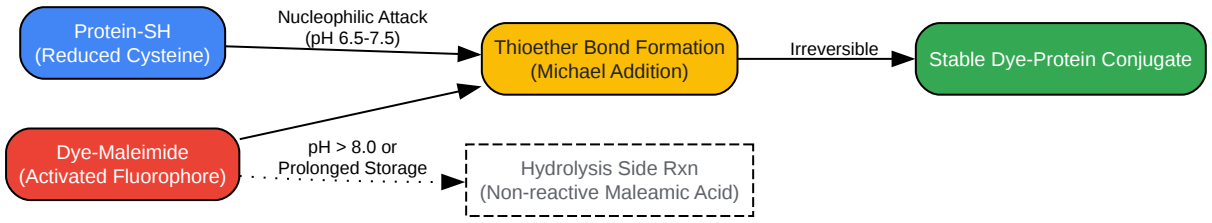
Mechanism of Action: Maleimide-Thiol Chemistry[4][5]

Both dyes utilize maleimide chemistry to target reduced sulfhydryl (-SH) groups on cysteine residues.[4] This reaction is highly pH-dependent.

The Selectivity Criticality

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- pH 6.5 – 7.5: The maleimide group reacts specifically with thiols (reaction rate is ~1000x faster than with amines).[5][6]
- pH > 7.5: Specificity is lost; maleimides begin reacting with primary amines (Lysine), leading to heterogeneous labeling and potential active site inhibition.
- Hydrolysis: In aqueous buffers, the maleimide ring slowly hydrolyzes to a non-reactive maleamic acid. Reagents must be dissolved immediately before use.[7]



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Figure 1: The Michael addition pathway for site-specific labeling. Note the hydrolysis competing pathway which necessitates fresh reagent preparation.

Performance Benchmarking

A. Photostability

Alexa Fluor 680 is engineered for resilience. In microscopy applications utilizing high-intensity laser lines (633 nm or 647 nm), AF680 retains >80% fluorescence longer than standard Cy5.5. However, Sulfo-Cyanine5.5 is a significant improvement over the hydrophobic "Cy5.5," utilizing sulfonate groups to shield the polymethine bridge from oxidative attack.

B. Sensitivity in Western Blotting

For LI-COR Odyssey and similar NIR scanners:

- AF680: Often yields higher Signal-to-Noise Ratio (SNR) due to spectral matching with the 700 nm channel filters and lower background binding.

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- Sulfo-Cy5.5: A viable alternative, but emission peaks are slightly blue-shifted (~10 nm difference). Ensure your scanner's filter set includes the 690–700 nm range to capture the peak emission.

C. In Vivo Imaging

Sulfo-Cyanine5.5 is often preferred here.[1][8] Its tetra-sulfonated structure makes it extremely hydrophilic, improving biodistribution and reducing non-specific liver uptake compared to more hydrophobic dyes.

Detailed Protocol: Thiol-Site Specific Labeling

Objective: Label a target protein (IgG or enzyme) with Sulfo-Cy5.5 or AF680 Maleimide.

Reagents Required[2][4][9][10][11][12][13][14]

- Protein: 1–10 mg/mL in PBS (pH 7.2).
- Reducing Agent: TCEP (Tris(2-carboxyethyl)phosphine) hydrochloride. Preferred over DTT as it does not reduce the maleimide ring.
- Dye: Sulfo-Cy5.5 or AF680 Maleimide (dissolve in anhydrous DMSO).
- Purification: Zeba Spin Desalting Columns (7K MWCO) or dialysis cassette.

Step-by-Step Methodology

Phase 1: Protein Reduction

- Dissolve protein in Degassed Buffer (PBS + 1mM EDTA, pH 7.2). EDTA prevents metal-catalyzed oxidation of thiols.
- Add 10-fold molar excess of TCEP.
- Incubate for 30 minutes at Room Temperature (RT).
  - Critical: If using DTT, you MUST pass the protein through a desalting column before adding the dye, as DTT contains thiols that will quench the maleimide. TCEP does not require removal.[9]

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Phase 2: Conjugation

- Prepare a 10 mM stock solution of the dye in anhydrous DMSO.[10]
- Add dye to the reduced protein solution dropwise while vortexing gently.
  - Target Stoichiometry: 10–20 moles of dye per mole of protein.
- Flush the reaction vial with inert gas (Nitrogen/Argon) to prevent disulfide re-formation.
- Incubate for 2 hours at RT or Overnight at 4°C in the dark.

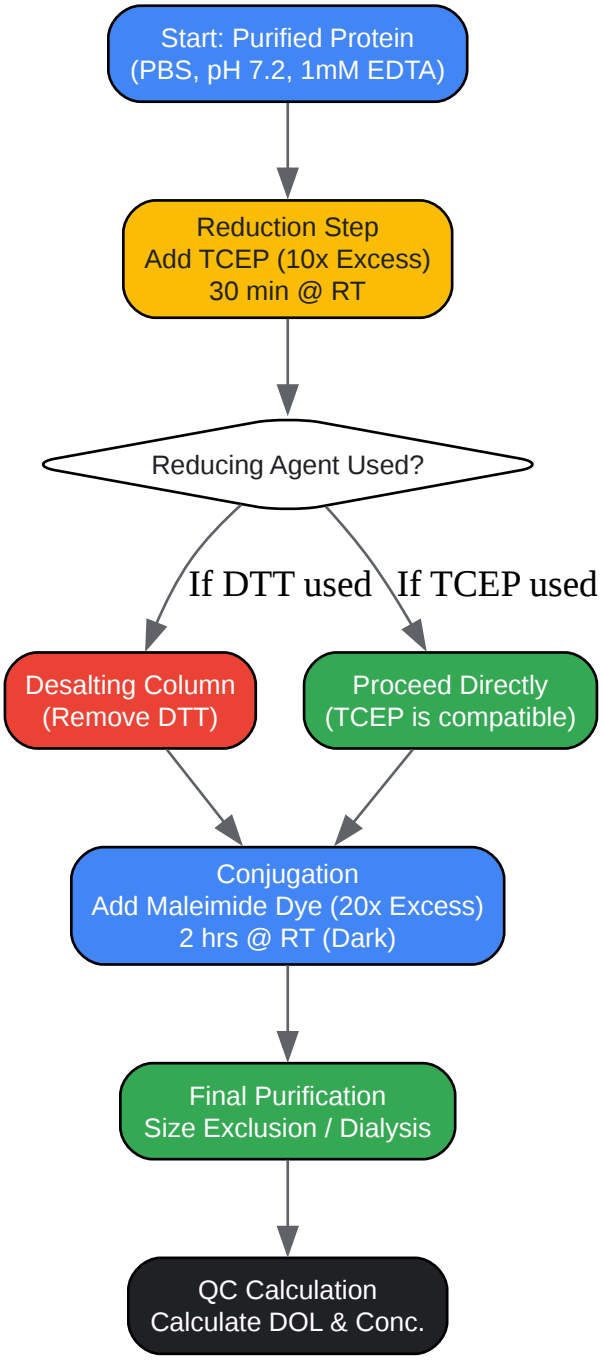
Phase 3: Quenching & Purification

- (Optional) Add 50 mM

  -Mercaptoethanol to consume excess maleimide.
- Purify using a Desalting Column or Dialysis against PBS to remove free dye.
- QC: Measure Absorbance at 280 nm (Protein) and ~680 nm (Dye).

Experimental Workflow Visualization

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Figure 2: Decision tree for maleimide labeling. Note the critical divergence based on the reducing agent selected.

Calculation of Degree of Labeling (DOL)

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To validate the experiment, calculate the DOL using the correction factor (CF) for the dye's absorbance at 280 nm.

- Correction Factors (CF):
  - Alexa Fluor 680: ~0.05
  - Sulfo-Cyanine5.5: ~0.05 – 0.09 (Check specific vendor CoA)

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